Application Note: Photoredox-Catalyzed Giese Addition Using Sodium (Oxolan-2-yl)methanesulfinate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*sodium (oxolan-2-yl)methanesulfinate*
CAS No.:	*1860584-22-0*
Cat. No.:	*B6601659*

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Target Audience: Researchers, synthetic chemists, and drug development professionals.

Executive Summary & Strategic Rationale

The incorporation of saturated, oxygen-containing heterocycles—such as the (oxolan-2-yl)methyl group—into drug scaffolds is a proven strategy to improve aqueous solubility, lower lipophilicity, and increase the fraction of sp3 carbons ("escaping from flatland"). Sodium alkylsulfinates, widely recognized as Baran diversinates, have emerged as premier radical precursors for these transformations. Unlike traditional alkyl halides or organometallics, **sodium (oxolan-2-yl)methanesulfinate** is a bench-stable, odorless solid that generates gaseous sulfur dioxide (SO2) as its only stoichiometric byproduct, providing a strong entropic driving force for radical generation .

This application note details a robust, self-validating protocol for the visible-light photoredox-catalyzed Giese addition of **sodium (oxolan-2-yl)methanesulfinate** to electron-deficient alkenes.

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Mechanistic Pathway & Causality

The success of this protocol relies on a finely tuned, redox-neutral photoredox cycle. Understanding the causality behind each electron transfer event is critical for troubleshooting and scaling the reaction .

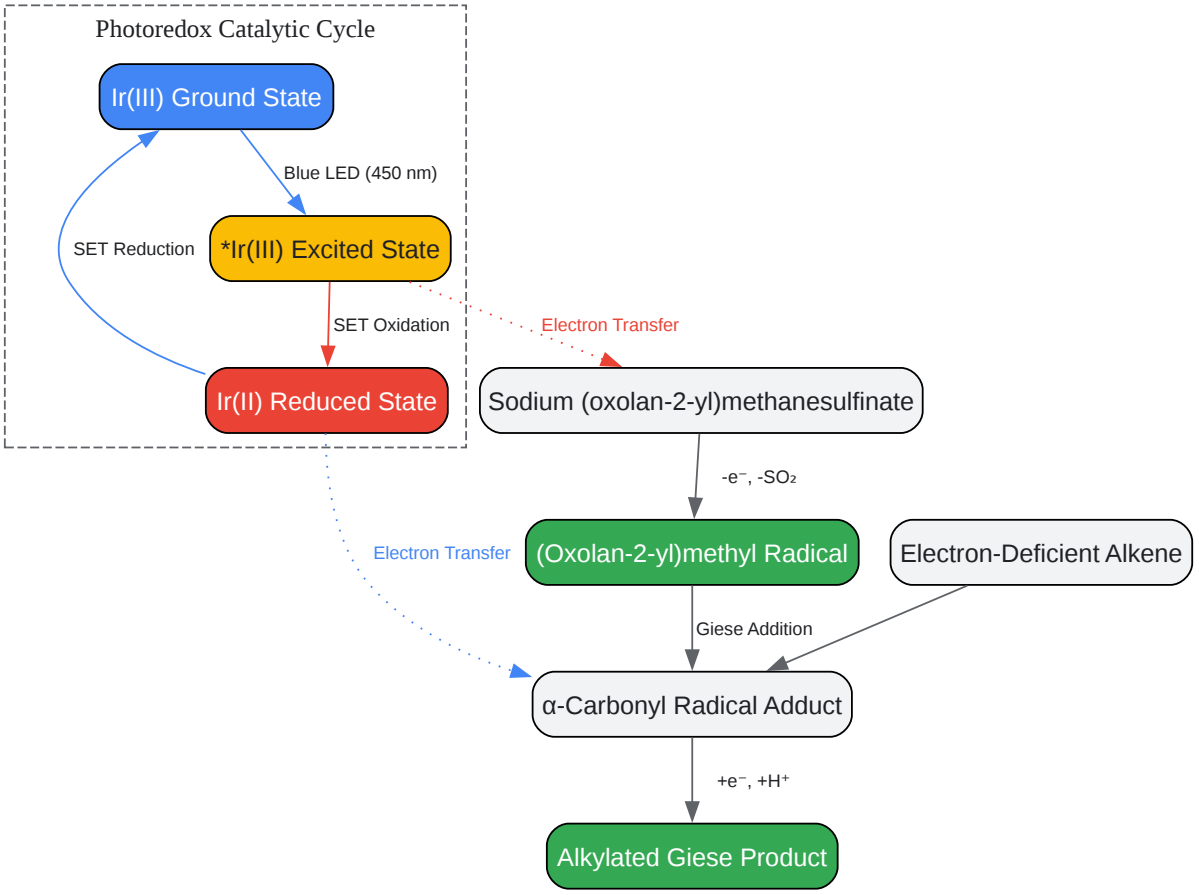
- Photoexcitation & Oxidation: The ground-state iridium photocatalyst, Ir(III) , is excited by blue LED light (450 nm) to a highly oxidizing ∗Ir(III) triplet excited state. This excited species undergoes a Single Electron Transfer (SET) with the sodium sulfinate, oxidizing it to a transient sulfonyl radical.

- Radical Generation: The sulfonyl radical rapidly extrudes SO2gas, yielding the nucleophilic (oxolan-2-yl)methyl radical.

- Giese Addition: The nucleophilic alkyl radical undergoes a regioselective Giese addition into the β -position of an electron-deficient alkene (e.g., methyl acrylate), generating an electrophilic α -carbonyl radical adduct.

- Catalyst Turnover & Protonation: To close the catalytic cycle, the strongly reducing Ir(II) intermediate donates an electron to the α -carbonyl radical, reducing it to an enolate and regenerating the ground-state Ir(III) catalyst. The enolate is subsequently protonated by a terminal proton source (water) to yield the final alkylated product .

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Figure 1: Photoredox catalytic cycle and Giese addition mechanism for sodium alkylsulfinates.

Experimental Design & Critical Parameters

To ensure this protocol acts as a self-validating system, the following parameters have been strictly optimized based on their chemical causality:

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- Photocatalyst Selection: We specifically employ [Ir(dF(CF3)ppy)2(dtbbpy)]PF6. Aliphatic sodium sulfinates possess relatively high oxidation potentials (E1/2red≈+0.5 to +0.8 V vs SCE). The ∗Ir(III) excited state of this specific catalyst is highly oxidizing (E1/2∗III/II≈+1.21 V vs SCE), ensuring rapid and irreversible SET. Weaker catalysts like Ru(bpy)32+fail to efficiently oxidize the aliphatic sulfinate.

- Solvent System: Anhydrous DMSO is utilized because it effectively solvates the highly polar sodium sulfinate salt while stabilizing the polar transition states during the electron transfer events.

- Proton Source: The addition of 2.0 equivalents of deionized water is mandatory. Without a dedicated proton source, the terminal enolate intermediate can undergo unwanted side reactions, including oligomerization or retro-Michael additions.

- Atmosphere: Oxygen is a potent triplet quencher and a highly reactive radical scavenger (forming peroxyl radicals). Rigorous degassing via freeze-pump-thaw is non-negotiable.

Quantitative Data: Condition Optimization

The following table summarizes the quantitative validation of the reaction parameters, demonstrating the causality of the chosen conditions.

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Entry	Variation from Standard Conditions	Yield (%)	Mechanistic Causality / Observation
1	None (Standard Conditions)	88%	Optimal generation and trapping of the radical.
2	Omit Blue LED irradiation	0%	No excitation of the photocatalyst; SET cannot occur.
3	Omit Ir-Photocatalyst	0%	No SET mediator; the sulfinate remains unactivated.
4	Under Air (No Degassing)	<5%	O2quenches ∗Ir(III) and scavenges the alkyl radical.
5	Replace Ir cat. with Ru(bpy)3Cl2	34%	Ru(bpy)32+(E1/2∗ =+0.77 V) is an insufficiently strong photooxidant.
6	Omit H2O additive	52%	Lack of a proton source leads to enolate accumulation and oligomerization.

Step-by-Step Experimental Protocol

Scale: 0.20 mmol (Standard discovery scale)

Materials Required:

- **Sodium (oxolan-2-yl)methanesulfinate** (Radical Precursor)
- Methyl acrylate (or equivalent electron-deficient alkene)

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- [Ir(dF(CF3)ppy)2(dtbbpy)]PF6(Photocatalyst)
- Anhydrous DMSO and Deionized Water

Procedure:

- Reaction Setup: To an oven-dried 10 mL Schlenk tube equipped with a magnetic stir bar, add **sodium (oxolan-2-yl)methanesulfinate** (51.6 mg, 0.30 mmol, 1.5 equiv) and [Ir(dF(CF3)ppy)2(dtbbpy)]PF6(2.2 mg, 0.002 mmol, 1.0 mol%).
- Liquid Addition: If the electron-deficient alkene is a liquid (e.g., methyl acrylate), add it now (18.0 µL, 0.20 mmol, 1.0 equiv). Add anhydrous DMSO (2.0 mL) to achieve a 0.1 M concentration, followed by deionized water (7.2 µL, 0.40 mmol, 2.0 equiv).
- Degassing: Seal the Schlenk tube with a rubber septum. Submerge the tube in liquid nitrogen until the mixture is completely frozen. Apply high vacuum for 5 minutes, then seal the vacuum valve and allow the mixture to thaw in a room-temperature water bath. Repeat this freeze-pump-thaw cycle three times to ensure complete removal of dissolved oxygen. Backfill the tube with dry Argon.
- Irradiation: Place the Schlenk tube approximately 5 cm away from a 34 W Blue LED light source (λmax=450 nm). Stir the reaction mixture vigorously at room temperature for 16–24 hours. Note: Use a cooling fan to maintain the reaction temperature near 25 °C, as excessive heat can degrade the catalyst and promote side reactions.
- Workup: Turn off the light source. Dilute the reaction mixture with deionized water (10 mL) to crash out the organics, and extract with Ethyl Acetate (3×10 mL).
- Washing: Wash the combined organic layers with brine (5×10 mL). Crucial Step: Extensive brine washing is required to partition the DMSO into the aqueous layer.
- Purification: Dry the organic layer over anhydrous Na2SO4, filter, and concentrate under reduced pressure. Purify the crude residue via flash column chromatography on silica gel (gradient elution: 10% to 40% EtOAc in Hexanes) to afford the pure Giese addition product.

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